

Essential Safety and Operational Guide for Handling 4-Propylbiphenyl

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Compound of Interest

Compound Name: 4-Propylbiphenyl

Cat. No.: B080277

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for handling **4-Propylbiphenyl**, including detailed personal protective equipment (PPE) protocols, first aid measures, and disposal plans.

Physical and Chemical Properties

Understanding the properties of **4-Propylbiphenyl** is the first step in safe handling.

| Property | Value |
|---------------------|------------------------------------|
| Molecular Formula | C ₁₅ H ₁₆ |
| Molecular Weight | 196.29 g/mol [1] |
| Physical State | Liquid[2] |
| Melting Point/Range | 15 - 17 °C / 59 - 62.6 °F[2] |
| Boiling Point/Range | 109 - 111 °C / 228.2 - 231.8 °F[2] |

Personal Protective Equipment (PPE)

When handling **4-Propylbiphenyl**, the use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

| PPE Category | Specific Recommendations |
|--------------------------|---|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3] |
| Skin and Body Protection | Wear appropriate protective gloves and clothing to prevent skin exposure. [2] This includes a lab coat, and for larger quantities or potential for splashing, a P.V.C. apron. [4] [5] |
| Hand Protection | Wear chemical protective gloves, such as PVC or nitrile. [4] [6] Contaminated gloves should be replaced, and hands should be washed and dried thoroughly after use. [4] |
| Respiratory Protection | Under normal use conditions with adequate ventilation, no protective equipment is typically needed. [2] If ventilation is poor or there is a risk of inhalation, a particle filter respirator may be necessary. [2] |

First Aid Measures

In the event of exposure to **4-Propylbiphenyl**, immediate and appropriate first aid is crucial.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2][7] Remove contact lenses if present and easy to do.[7] Seek medical attention.[2][7] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes.[2] Remove all contaminated clothing and jewelry while rinsing.[7] Get medical attention if irritation persists.[2][8] |
| Inhalation | Move the exposed person to fresh air at once.[8] If breathing has stopped, perform artificial respiration.[8] Get medical attention immediately if symptoms occur.[2] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards.[2] Do NOT induce vomiting.[3] Get medical attention if symptoms occur.[2] |

Handling, Storage, and Disposal

Proper operational and disposal plans are essential for maintaining a safe laboratory environment.

Handling and Storage:

- Avoid contact with skin, eyes, or clothing.[2]
- Avoid ingestion and inhalation.[2]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Avoid contamination with oxidizing agents such as nitrates and oxidizing acids.[4]

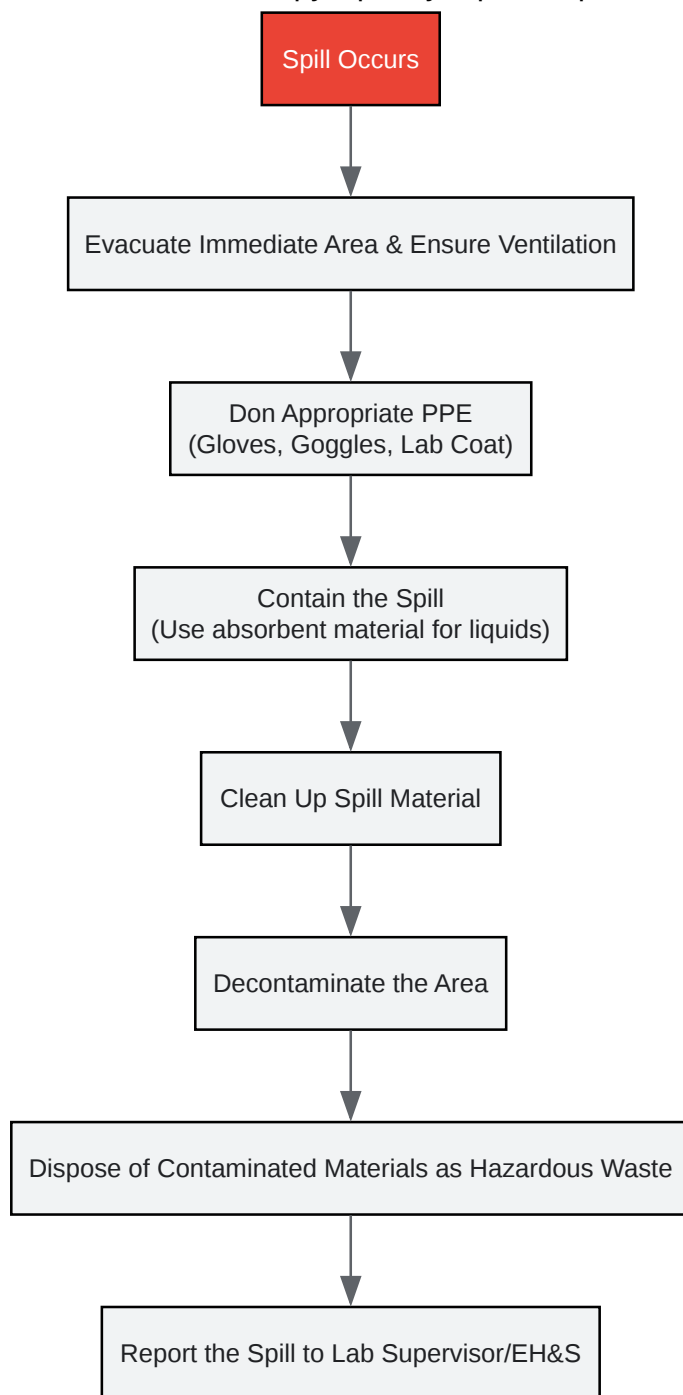
Disposal Plan: All waste containing **4-Propylbiphenyl** should be treated as hazardous waste.

- Collection: Collect all unused **4-Propylbiphenyl** and any contaminated materials (e.g., gloves, paper towels, pipette tips) in a clearly labeled, sealed, and chemically compatible container.[\[9\]](#)
- Labeling: Label containers of hazardous chemical materials with the identity of the chemical(s) and the words "Unwanted Laboratory Materials" or "Hazardous Waste".[\[10\]](#)
- Storage: Store waste containers in a designated, secure area away from incompatible materials, within the room where the waste was generated.[\[9\]](#)[\[10\]](#)
- Disposal: Contact your institution's Environmental Health and Safety (EH&S) department for pickup and disposal according to federal, state, and local regulations.[\[11\]](#) Do not dispose of **4-Propylbiphenyl** down the drain or in the general trash.[\[11\]](#)

Visual Workflow Guides

To further clarify procedural steps, the following diagrams illustrate key operational workflows.

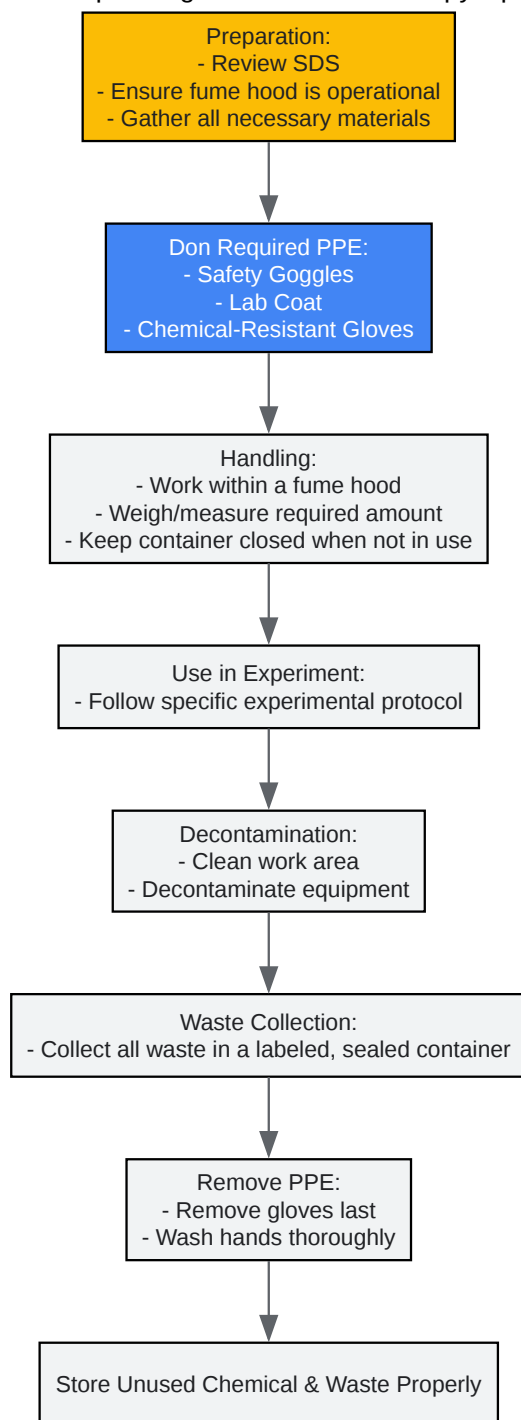
Workflow for 4-Propylbiphenyl Spill Response



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Caption: Workflow for **4-Propylbiphenyl** Spill Response.

Standard Operating Procedure for 4-Propylbiphenyl



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Caption: Standard Operating Procedure for **4-Propylbiphenyl**.

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